

Comparative Mass Spectrometry Profiling: 4-Chlorophenethylurea vs. Structural Analogs

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Compound of Interest

Compound Name: Urea, (2-(4-chlorophenyl)ethyl)-

CAS No.: 13576-60-8

Cat. No.: B11184781

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Executive Summary

This technical guide provides a rigorous analysis of the mass spectrometry (MS) fragmentation patterns of 4-chlorophenethylurea (4-CPU). Designed for analytical chemists and drug development professionals, this document compares 4-CPU against its non-halogenated analog, Phenethylurea (PEU), to isolate the specific spectral contributions of the chlorine substituent and the urea moiety.

The guide establishes a self-validating identification protocol based on two key spectral features: the characteristic neutral loss of isocyanic acid (HNCO) and the distinct

Cl/

Cl isotopic signature.

Part 1: Technical Specifications & Core Chemistry

4-Chlorophenethylurea is a substituted urea derivative often encountered as a metabolic intermediate or synthetic precursor. Its fragmentation behavior is governed by the stability of the phenethyl cation and the lability of the urea amide bonds.

Feature	4-Chlorophenethylurea (4-CPU)	Phenethylurea (PEU)
CAS Registry	140-38-5 (related analog)	2158-04-5
Formula	C	C
	H	H
	ClN	N
	O	O
Monoisotopic Mass	198.056 Da	164.095 Da
Precursor Ion [M+H]	199.06 (100%), 201.06 (32%)	165.10
Key Structural Feature	p-Chloro substitution, Urea tail	Unsubstituted phenyl ring

Part 2: Fragmentation Mechanics (Deep Dive)

The Urea "Signature" Cleavage

The most diagnostic fragmentation pathway for N-substituted ureas in Electrospray Ionization (ESI) is the neutral loss of isocyanic acid (HNCO, 43.006 Da). This cleavage occurs at the C-N bond adjacent to the substituted nitrogen, driven by proton migration.

- Mechanism: The protonated urea oxygen transfers a proton to the terminal nitrogen, facilitating the elimination of HNCO.
- Result: Transformation of the urea precursor into its corresponding amine cation.
 - 4-CPU (m/z 199)

4-Chlorophenethylamine (m/z 156)

The Chlorine Isotope Fingerprint

For 4-CPU, every fragment ion retaining the aromatic ring must exhibit the characteristic chlorine isotope pattern.

- Ratio: 3:1 intensity ratio for ions separated by 2 Da (Cl vs. Cl).
- Validation: If a fragment peak at m/z does not have a companion at with ~32% intensity, the fragment has lost the chlorine atom or is a background contaminant.

Benzylic/Tropylium Formation

Following the loss of the urea tail, the remaining phenethylamine moiety undergoes

-cleavage or inductive cleavage to form stable carbocations.

- Tropylium Ion: The 4-chlorobenzyl cation (m/z 125) often rearranges to a stable chlorotropylium ion.

Part 3: Comparative Analysis (Head-to-Head)

The following table contrasts the MS/MS behavior of 4-CPU with Phenethylurea. This comparison validates the spectral shifts caused by the chlorine atom.

Table 1: Fragment Ion Comparison (ESI Positive Mode)

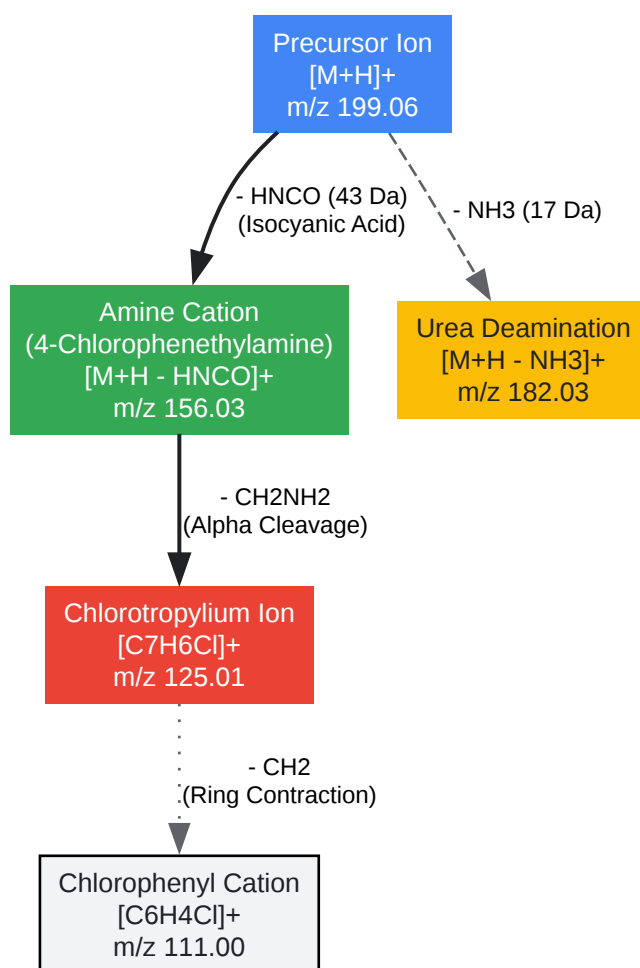
Fragment Identity	4-CPU (m/z)	PEU (m/z)	Mass	Structural Insight
Precursor [M+H]	199.06	165.10	+34 Da	Shift due to Cl vs H substitution.
[M+H - NH]	182.03	148.07	+34 Da	Loss of ammonia; intact urea skeleton.
Amine Cation [M+H - HNCO]	156.03	122.09	+34 Da	Primary Diagnostic Ion. Represents the phenethylamine core.
Tropylium/Benzyl Cation	125.01	91.05	+34 Da	cleavage of C-C bond. 4-Cl-benzyl vs Benzyl.
Phenyl Cation	111.00	77.04	+34 Da	High energy fragmentation; ring integrity maintained.

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Analyst Note: The consistent +34 Da shift across all major fragments confirms the chlorine atom remains bound to the aromatic ring throughout the primary fragmentation pathways.

Part 4: Visualization of Fragmentation Pathway

The following diagram illustrates the stepwise degradation of 4-Chlorophenethylurea.



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for 4-Chlorophenethylurea, highlighting the critical loss of isocyanic acid.

Part 5: Experimental Protocol (Self-Validating)

To replicate these results and ensure data integrity, follow this "Direct Infusion" protocol. This method eliminates chromatographic variables to focus solely on spectral accuracy.

Sample Preparation

- Stock Solution: Dissolve 1 mg 4-CPU in 1 mL Methanol (HPLC Grade).
- Working Solution: Dilute to 1 μ g/mL in 50:50 Methanol:Water + 0.1% Formic Acid.
 - Why Formic Acid? Promotes protonation ($[M+H]^+$) for ESI efficiency.

MS Parameters (Triple Quadrupole / Q-TOF)

- Ionization: ESI Positive (+)
- Capillary Voltage: 3.5 kV
- Cone Voltage: 20–30 V (Adjust to maximize m/z 199 without inducing in-source fragmentation).
- Collision Energy (CE) Ramp:
 - 10 eV: Preserves Precursor (199).
 - 20 eV: Generates Amine Cation (156).
 - 35+ eV: Generates Tropylium (125) and Phenyl (111) fragments.

Validation Criteria (Pass/Fail)

- Criterion A: The m/z 199 peak must show a companion at m/z 201 with ~32% relative abundance.
- Criterion B: Upon applying 20 eV CE, the base peak must shift from 199 to 156 (Loss of 43 Da).
- Criterion C: Absence of m/z 91 (Unsubstituted tropylium). Presence of m/z 91 indicates sample contamination with non-chlorinated phenethylurea.

References

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